

Advanced Handling Protocol: RhodinyI Propionate (CAS 105-89-5)[2][3][4]

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Compound of Interest

Compound Name: *RhodinyI propionate*

CAS No.: 105-89-5

Cat. No.: B089866

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Executive Summary & Risk Profile

From the Desk of the Senior Application Scientist: Handling **RhodinyI propionate** requires a nuanced understanding of its physicochemical behavior. While often categorized as a "fragrance ingredient" or "flavor standard," in a research context, we treat it as a lipophilic irritant with combustible properties.

The primary safety vector for this molecule is dermal absorption and material degradation. Unlike simple inorganic acids, **RhodinyI propionate** is a fatty ester. It does not burn skin immediately upon contact; rather, it solvates into the lipid bilayer of the epidermis, causing delayed irritation (H315) and potential sensitization. Furthermore, esters are notorious for swelling natural rubber, making standard latex gloves a critical failure point in your safety protocol.

Physicochemical Risk Drivers:

Property	Value	Operational Implication
CAS Number	105-89-5	Unique identifier for inventory tracking.[1]
Flash Point	~89°C - 96°C (193°F - 205°F)	Combustible (Class IIIA). Avoid open flames or high-heat sources.[1]
Vapor Pressure	0.005 mmHg @ 25°C	Low volatility.[1][2] Inhalation risk is minimal unless heated or aerosolized.
Solubility	Insoluble in water; Soluble in alcohol	Do not use water for initial spill cleanup; it will spread the chemical.[1]
Specific Gravity	~0.90	Floats on water.[1] Aquatic toxicity hazard (H411).

Personal Protective Equipment (PPE) Matrix

This protocol is designed to prevent permeation (chemical passing through the glove) and degradation (chemical physically damaging the material).

A. Hand Protection: The "Ester Protocol"

Recommendation: Nitrile (Minimum 5 mil thickness) Status: Splash Protection Only

- The Science: **Rhodinyl propionate** is an ester. Esters can cause swelling and degradation in natural rubber (Latex). While heavy-gauge Nitrile offers decent resistance to high-molecular-weight esters, it is not impervious.[1]
- Protocol:
 - Inspect: Check gloves for pinholes before donning.
 - Change Frequency: Replace gloves every 30 minutes during continuous handling, or immediately upon splash contact.

- Prohibited: Do NOT use Latex or thin Vinyl gloves. They will degrade rapidly, increasing skin absorption risk.

B. Eye & Face Protection

Recommendation: ANSI Z87.1 Safety Glasses with Side Shields Condition: If pouring volumes >500mL or working under pressure/heat, upgrade to Chemical Splash Goggles.

- Reasoning: The lipophilic nature of the substance means it is difficult to flush out of the eye with water alone. Prevention of splash entry is far superior to remediation.

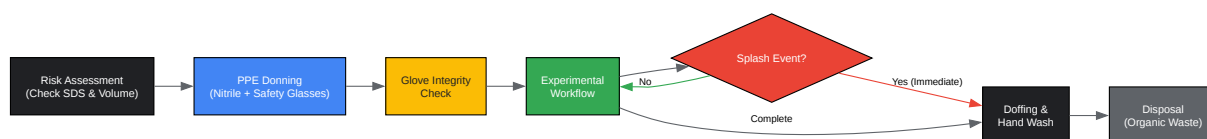
C. Respiratory Protection

Recommendation: Local Exhaust Ventilation (Fume Hood) Status: Mandatory for heated applications.

- The Science: With a vapor pressure of 0.005 mmHg, ambient evaporation is slow. However, if the experimental workflow involves heating the substance above 60°C, the vapor concentration can reach irritant levels.
- Contingency: If a fume hood is unavailable during heating, a half-face respirator with Organic Vapor (OV) cartridges is required.

Operational Workflow: Safe Handling Lifecycle

The following diagram outlines the logical flow of handling, emphasizing the "Check-Point" methodology to ensure safety at every transition.



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Figure 1: The "Check-Point" safety workflow ensures that glove integrity is verified before handling and that splash events trigger an immediate doffing cycle.[1]

Emergency Response & Disposal Protocols

Spill Management (Small Scale < 1L)

- Isolate: Evacuate the immediate area and remove ignition sources (Flash point ~90°C).
- Contain: Do NOT use water. Use an inert absorbent (vermiculite, sand, or polypads).[3]
 - Why: Water will cause the ester to float and spread, expanding the contamination zone.
- Clean: Scoop absorbed material into a sealable waste container. Clean the surface with a soap/water solution (surfactants are needed to solubilize the oily residue).

Waste Disposal

- Classification: Non-halogenated Organic Solvent Waste.
- Directive: Never flush down the drain. This compound is toxic to aquatic life (H411) and can accumulate in water systems.
- Labeling: Label container clearly with "Combustible Liquid" and "Marine Pollutant."

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- To cite this document: BenchChem. [Advanced Handling Protocol: Rhodiny Propionate (CAS 105-89-5)[2][3][4]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089866/docs#advanced-handling-protocol-rhodiny-propionate-cas-105-89-5-2-3-4>]

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